

# An In-depth Technical Guide on the Thermodynamic Properties of Pentyl Formate

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## Compound of Interest

Compound Name: Pentyl formate

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**Pentyl formate** (C<sub>6</sub>H<sub>12</sub>O<sub>2</sub>), also known as amyl formate, is a formate ester recognized for its characteristic fruity aroma.[1][2] Beyond its application as a flavoring and fragrance agent, understanding its thermodynamic properties is crucial for process design, safety, and modeling in various chemical and pharmaceutical applications. This technical guide provides a comprehensive overview of the key thermodynamic and physical properties of **pentyl formate**, details common experimental methodologies for their determination, and presents the data in a structured format for ease of reference.

## Physicochemical and Thermodynamic Data

The following tables summarize the critical physicochemical and thermodynamic properties of **pentyl formate**. This data has been compiled from various sources, including the NIST/TRC Web Thermo Tables, and represents a combination of experimentally determined and critically evaluated values.[3]

Table 1: General Physicochemical Properties of **Pentyl Formate**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	116.16 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
CAS Registry Number	638-49-3	<a href="#">[4]</a> <a href="#">[7]</a>
Appearance	Clear, colorless liquid	<a href="#">[5]</a> <a href="#">[6]</a>
Odor	Plum-like, banana-like	<a href="#">[5]</a> <a href="#">[6]</a>
Density	0.881-0.887 g/cm <sup>3</sup> at 25 °C	<a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	-73.5 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	130-132.4 °C at 760 mmHg	<a href="#">[4]</a> <a href="#">[7]</a>
Flash Point	26-31.9 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Water Solubility	4.09 g/L (Predicted)	<a href="#">[5]</a>
Refractive Index (n <sub>20/D</sub> )	1.396-1.402	<a href="#">[6]</a> <a href="#">[7]</a>

Table 2: Thermodynamic Properties of **Pentyl Formate**

Property	Value	Conditions	Source(s)
Vapor Pressure	8.9 ± 0.2 mmHg	at 25°C	[4]
70 hPa (52.5 mmHg)	at 50°C	[7]	
Enthalpy of Formation (Liquid)	Critically evaluated data available	-	[3]
Enthalpy of Formation (Gas)	Critically evaluated data available	-	[3]
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H^\circ$ )	Data available as a function of temperature	-	[3][8]
Heat Capacity at Constant Pressure ( $C_{p,\text{gas}}$ )	Data available as a function of temperature (200-1000 K)	Ideal Gas	[3][8]
Heat Capacity at Saturation Pressure (Liquid)	Data available as a function of temperature (199.7-564.268 K)	Liquid in equilibrium with Gas	[3]
Entropy (Ideal Gas)	Data available as a function of temperature and pressure (200-1000 K)	Ideal Gas	[3]
Entropy (Liquid)	Data available as a function of temperature (199.7-564.268 K)	Liquid in equilibrium with Gas	[3]
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	Data available	-	[8]
Critical Temperature	303 °C	-	[9]
Critical Pressure	3.1 atm	-	[9]

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LogP (Octanol/Water Partition Coefficient)	1.89 - 2.1	-	<a href="#">[4]</a> <a href="#">[5]</a>
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## Experimental Protocols for Determination of Thermodynamic Properties

While specific experimental data for **pentyl formate** is often proprietary, the following sections describe generalized, standard methodologies for determining the key thermodynamic properties of esters like **pentyl formate**.

### a. Combustion Calorimetry (for Enthalpy of Formation):

This technique measures the heat released during the complete combustion of a substance in a controlled environment.

- Apparatus: A static bomb calorimeter is typically used.[\[10\]](#)
- Procedure:
  - A precisely weighed sample of high-purity **pentyl formate** is placed in a sample holder within a "bomb" (a high-pressure stainless steel vessel).
  - The bomb is filled with pure oxygen to a high pressure (e.g., 30 atm).
  - The bomb is submerged in a known mass of water in a well-insulated container (the calorimeter).
  - The sample is ignited electrically.
  - The temperature change of the water is meticulously recorded to determine the heat of combustion.
  - The standard enthalpy of formation is then calculated using Hess's law, from the heat of combustion and the known standard enthalpies of formation of the combustion products (CO<sub>2</sub> and H<sub>2</sub>O).

b. Differential Scanning Calorimetry (DSC) (for Heat Capacity and Enthalpy of Phase Transitions):

DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference.

- Apparatus: A differential scanning calorimeter.
- Procedure:
  - A small, accurately weighed sample of **pentyl formate** is hermetically sealed in a sample pan. An empty sealed pan is used as a reference.
  - The sample and reference pans are heated at a constant rate.
  - The instrument records the difference in heat flow to the sample and the reference.
  - This heat flow difference is directly proportional to the heat capacity of the sample.
  - For phase transitions (like melting), the integrated peak area of the heat flow signal provides the enthalpy of fusion.[\[11\]](#)

a. Static Method:

This method involves measuring the pressure of the vapor in equilibrium with the liquid at a given temperature.

- Apparatus: A thermostatted vessel connected to a pressure transducer.
- Procedure:
  - A sample of **pentyl formate** is degassed to remove any dissolved air.
  - The sample is placed in a vessel, which is then evacuated.
  - The vessel is placed in a thermostat to maintain a constant temperature.

- The pressure of the vapor that develops in the headspace is measured once equilibrium is reached.
- This is repeated at various temperatures to obtain the vapor pressure curve.

b. Ebulliometry (Dynamic Method):

This method involves measuring the boiling point of the liquid at different applied pressures.

- Apparatus: An ebulliometer.
- Procedure:
  - The pressure in the apparatus is set to a specific value.
  - The liquid **pentyl formate** is heated until it boils.
  - The temperature at which the liquid and vapor are in equilibrium (the boiling point) is precisely measured.
  - The procedure is repeated for a range of pressures.

## Visualizations

**Pentyl formate** is typically synthesized via Fischer esterification, a reaction between a carboxylic acid (formic acid) and an alcohol (pentanol), often in the presence of an acid catalyst.<sup>[12]</sup>

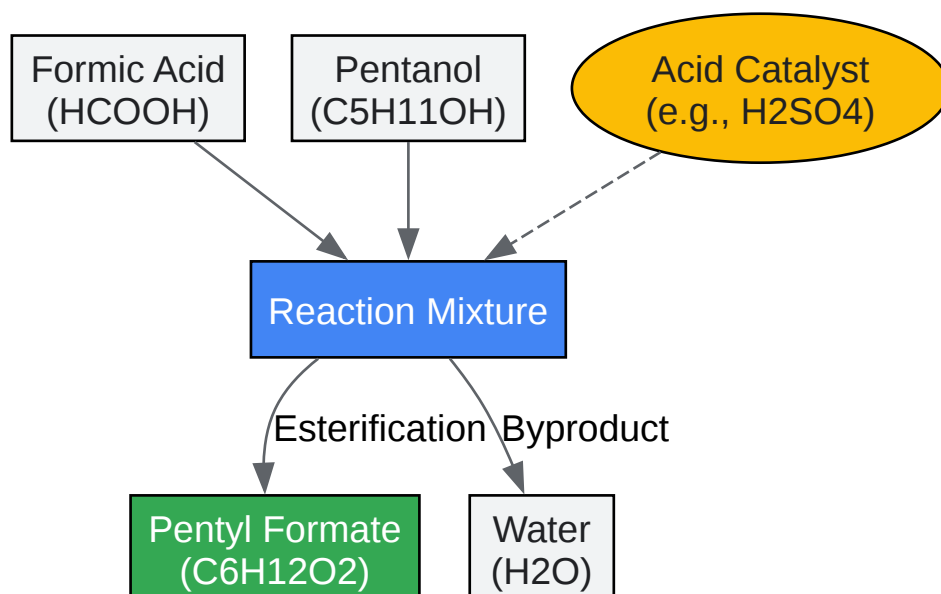


Figure 1: Fischer Esterification of Pentyl Formate

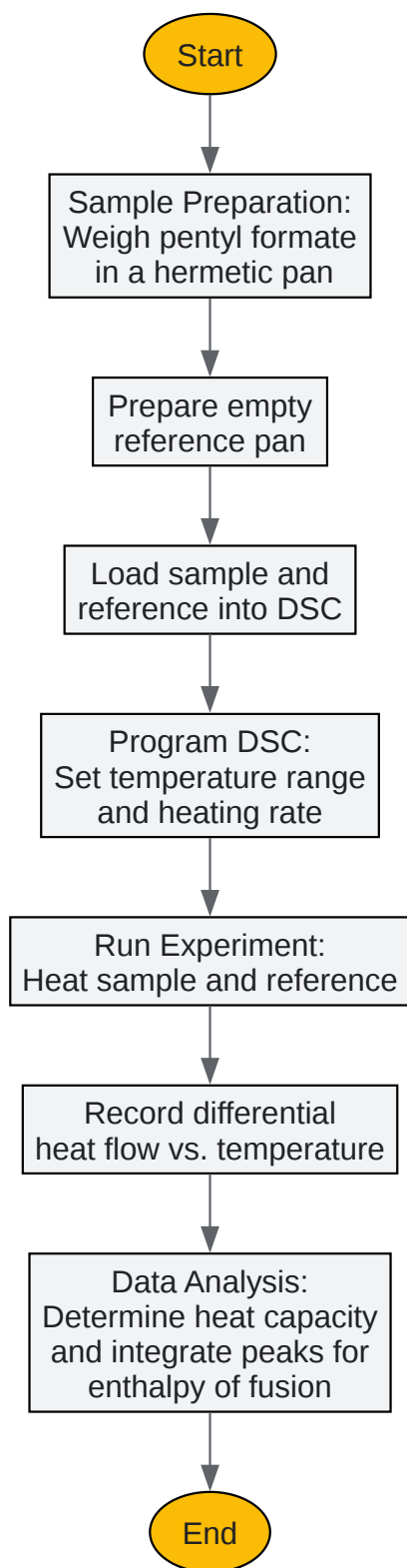


Figure 2: DSC Experimental Workflow

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